

Technical Guide: Safety and Handling of **tert-Butyl Methyl Iminodicarboxylate**

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Compound of Interest

Compound Name:	<i>tert-Butyl Methyl Iminodicarboxylate</i>
Cat. No.:	B1281142

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Disclaimer: This document provides a summary of available safety and handling information for **tert-Butyl Methyl Iminodicarboxylate** (CAS: 66389-76-2). A comprehensive Safety Data Sheet (SDS) with detailed GHS classifications for this specific compound was not readily available in public domains at the time of this writing. The information presented herein is a collation of data from supplier websites and safety information for structurally related compounds. It is imperative that researchers, scientists, and drug development professionals consult the official SDS provided by their chemical supplier before handling this substance. The safety data for the closely related compound, Di-*tert*-butyl iminodicarboxylate (CAS: 51779-32-9), is provided for informational purposes and as a reference for the type of detailed information that should be available in a comprehensive SDS.

Introduction to **tert-Butyl Methyl Iminodicarboxylate**

Tert-Butyl Methyl Iminodicarboxylate is a chemical intermediate utilized in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its molecular structure allows for its use as a building block in the creation of more complex molecules.^[1]

Chemical and Physical Properties

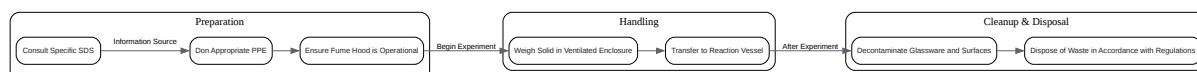
A summary of the known quantitative data for **tert-Butyl Methyl Iminodicarboxylate** is presented in the table below.

Property	Value	Reference
CAS Number	66389-76-2	[1]
Molecular Formula	C ₇ H ₁₃ NO ₄	[1]
Molecular Weight	175.18 g/mol	[1]
Appearance	White to almost white powder or crystals	[1] [2]
Melting Point	75 - 82 °C	[1]
Purity	≥ 98% (GC)	[1]

General Safety and Handling Recommendations

Due to the limited availability of specific hazard information, a conservative approach to handling **tert-Butyl Methyl Iminodicarboxylate** is recommended. Standard laboratory procedures for handling solid chemical compounds of unknown toxicity should be strictly followed.

A general workflow for the safe handling of chemical solids is outlined below.



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General workflow for handling chemical solids.

Personal Protective Equipment (PPE)

Based on general laboratory safety principles for handling solid chemicals of unknown toxicity, the following PPE should be worn:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.

One supplier recommends wearing protective glasses, protective clothing, a mask, and gloves to avoid skin contact.[\[3\]](#)

Safety Data for a Structurally Related Compound: **Di-tert-butyl iminodicarboxylate (CAS: 51779-32-9)**

NOTE: The following information is for Di-tert-butyl iminodicarboxylate and is provided as a reference only. It should not be directly applied to **tert-Butyl Methyl Iminodicarboxylate** without consulting the specific SDS for the latter.

Di-tert-butyl iminodicarboxylate is a compound with a similar structural backbone to **tert-Butyl Methyl Iminodicarboxylate**. It is classified as hazardous by OSHA.[\[4\]](#)

GHS Hazard Identification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3

Target Organs: Respiratory system.[\[4\]](#)

Signal Word: Warning[\[4\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)

- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [5]
P264		Wash face, hands and any exposed skin thoroughly after handling. [4]
P271		Use only outdoors or in a well-ventilated area. [4]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [4]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [5]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER or doctor/physician if you feel unwell.
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention.
P362 + P364		Take off contaminated clothing and wash it before reuse.

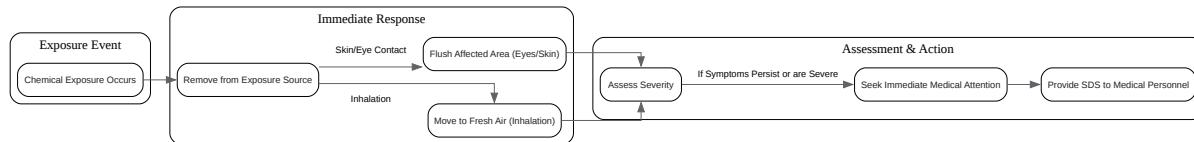
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [5]
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [5]

First Aid Measures

The following first aid measures are recommended for exposure to Di-tert-butyl iminodicarboxylate.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [4]

A logical workflow for responding to a chemical exposure incident is depicted below.



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First aid response workflow for chemical exposure.

Handling and Storage of Di-tert-butyl iminodicarboxylate

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area.[\[4\]](#)
- Storage: Keep container tightly closed in a dry and well-ventilated place. Keep refrigerated.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the use of **tert-Butyl Methyl Iminodicarboxylate** are not provided in safety data sheets. Researchers should develop their own standard operating procedures (SOPs) that incorporate the specific safety and handling precautions outlined in the supplier's SDS for this compound. These SOPs should be reviewed and approved by the institution's environmental health and safety department.

Conclusion

While **tert-Butyl Methyl Iminodicarboxylate** is a valuable reagent in chemical synthesis, there is a notable lack of publicly available, detailed safety information. The data for the related compound, Di-tert-butyl iminodicarboxylate, suggests that compounds of this class may pose hazards such as skin, eye, and respiratory irritation. Therefore, a cautious and informed approach to the handling of **tert-Butyl Methyl Iminodicarboxylate** is essential. Always obtain

and thoroughly review the specific Safety Data Sheet from your supplier before commencing any work with this chemical.

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